

An In-depth Technical Guide to 2,7-Dimethylnaphthalene (CAS 582-16-1)

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Compound of Interest

Compound Name: 2,7-Dimethylnaphthalene

Cat. No.: B047183

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,7-Dimethylnaphthalene (2,7-DMN), identified by the CAS number 582-16-1, is an aromatic hydrocarbon belonging to the polycyclic aromatic hydrocarbon (PAH) class of compounds. It is one of ten dimethylnaphthalene isomers. This document provides a comprehensive technical overview of 2,7-DMN, summarizing its chemical and physical properties, spectral data, synthesis protocols, and known applications. While it serves as a valuable intermediate in various chemical syntheses, including for pharmaceuticals and fragrances, detailed information on its specific biological activities and toxicological profile remains limited in publicly accessible literature.^{[1][2]}

Chemical and Physical Properties

2,7-Dimethylnaphthalene is a white to beige crystalline solid at room temperature.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₂	[1]
Molecular Weight	156.22 g/mol	[3]
Melting Point	94-97 °C	
Boiling Point	263 °C	
Appearance	White to beige powder or flakes	[1]
Solubility	Insoluble in water	[1]
LogP (Octanol/Water)	4.3	[3]

Spectral Data

Detailed spectral analysis is crucial for the identification and characterization of **2,7-Dimethylnaphthalene**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Solvent	Chemical Shift (δ) ppm
¹ H NMR	CDCl ₃	7.65 (d, 2H), 7.50 (s, 2H), 7.22 (d, 2H), 2.49 (s, 6H)
¹³ C NMR	CDCl ₃	135.4, 134.0, 130.0, 127.4, 127.2, 126.3, 21.7

Mass Spectrometry (MS)

The electron ionization (EI) mass spectrum of **2,7-Dimethylnaphthalene** shows a molecular ion peak (M⁺) at m/z 156, which is also the base peak (100% relative abundance).

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups present in the molecule. Key absorption bands for **2,7-Dimethylnaphthalene** are associated with aromatic C-H and C=C

stretching, and methyl C-H bending vibrations.

Synthesis and Experimental Protocols

A common and efficient method for the synthesis of **2,7-Dimethylnaphthalene** is through a nickel-catalyzed cross-coupling reaction.

Nickel-Catalyzed Coupling of 2,7-Bis(diethylcarbamoyloxy)naphthalene with a Grignard Reagent

This synthetic route involves two main steps starting from 2,7-dihydroxynaphthalene.

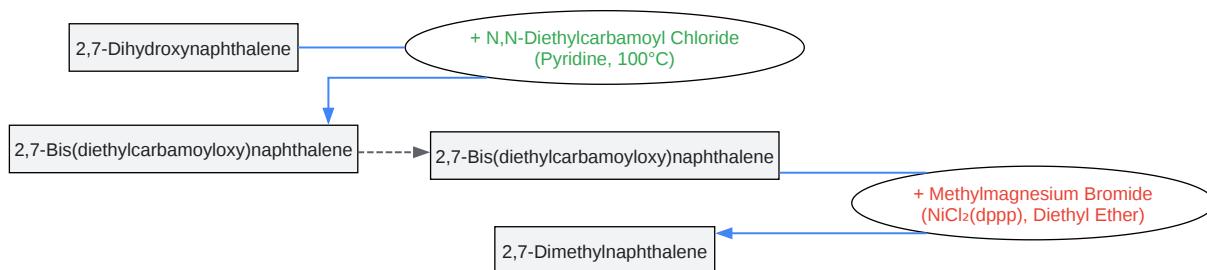
Step A: Synthesis of 2,7-Bis(diethylcarbamoyloxy)naphthalene

- To a stirred solution of 2,7-dihydroxynaphthalene in pyridine under a nitrogen atmosphere, N,N-diethylcarbamoyl chloride is added.
- The reaction mixture is heated to 100°C for 48 hours.
- After cooling, the reaction is quenched by the addition of hydrochloric acid, leading to the precipitation of the crude product.
- The solid is collected by filtration, washed with water, and dried under vacuum.
- Recrystallization from ethanol/water affords pure 2,7-bis(N,N-diethylcarbamoyloxy)naphthalene.[4]

Step B: Synthesis of **2,7-Dimethylnaphthalene**

- A mixture of 2,7-bis(N,N-diethylcarbamoyloxy)naphthalene and a nickel(II) catalyst, such as [1,3-bis(diphenylphosphino)propane]dichloronickel(II) ($\text{NiCl}_2(\text{dppp})$), is suspended in anhydrous diethyl ether under a nitrogen atmosphere.[4]
- An ethereal solution of methylmagnesium bromide is added dropwise to the mixture.
- The reaction is stirred at 30°C for 13 hours.

- The reaction is quenched by the slow addition of aqueous hydrochloric acid.
- The organic layer is separated, washed sequentially with hydrochloric acid, water, and brine, and then dried over anhydrous sodium sulfate.
- After filtration and removal of the solvent, the crude product is obtained.
- Recrystallization from 95% ethanol yields pure **2,7-Dimethylnaphthalene** as colorless crystals.[4]



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Synthesis of **2,7-Dimethylnaphthalene**.

Applications

2,7-Dimethylnaphthalene serves as a key starting material and intermediate in several areas:

- Chemical Synthesis: It is a precursor for the synthesis of 2,7-bis(bromomethyl)naphthalene, a valuable building block in supramolecular chemistry.[4]
- Pharmaceuticals: It is mentioned as a potential intermediate in the synthesis of pharmaceuticals, although specific examples are not readily available in the literature.[1][4]
- Fragrances: Due to its aromatic properties, it is used as a fragrance ingredient in perfumes. [1][2]

- Materials Science: Dimethylnaphthalenes, in general, are precursors to naphthalene dicarboxylic acids, which are monomers for high-performance polymers like polyethylene naphthalate (PEN).[\[5\]](#)

Biological Activity and Toxicology

Biological Activity

Specific data on the biological activity of **2,7-Dimethylnaphthalene** is very limited. While naphthalene and some of its other derivatives have been studied for their biological effects, including cytotoxicity and metabolic activation, there is a notable lack of research focused specifically on the 2,7-isomer.[\[6\]](#) Therefore, no specific mechanism of action or interaction with biological signaling pathways has been elucidated for **2,7-Dimethylnaphthalene**.

Toxicology

The toxicological profile of **2,7-Dimethylnaphthalene** is not well-established. General safety precautions for handling aromatic hydrocarbons should be followed. It may be harmful if swallowed, inhaled, or in contact with skin.[\[2\]](#) Studies on related compounds, such as 2-methylnaphthalene, have shown dose-dependent cytotoxicity, particularly in lung tissues in animal models.[\[6\]](#) However, it is crucial to note that toxicity can vary significantly between isomers, and direct extrapolation of data from other naphthalene derivatives to 2,7-DMN is not advisable.

Conclusion

2,7-Dimethylnaphthalene is a well-characterized aromatic hydrocarbon with established physical, chemical, and spectral properties. Its synthesis is well-documented, making it an accessible intermediate for various applications, particularly in the synthesis of other organic compounds and as a fragrance component. However, for the audience of researchers, scientists, and drug development professionals, the current body of knowledge presents a significant gap regarding its specific biological activities, mechanism of action, and detailed toxicological profile. Further research is warranted to explore the potential pharmacological and toxicological properties of this specific isomer to fully understand its potential applications and risks in a biological context.

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